

4-(Cyanomethyl)benzoic acid safety data sheet

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Compound of Interest

Compound Name: 4-(Cyanomethyl)benzoic acid

Cat. No.: B181657

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An In-depth Technical Guide to the Safety of 4-(Cyanomethyl)benzoic Acid

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **4-(Cyanomethyl)benzoic acid** (CAS No: 50685-26-2), also known as 4-Carboxyphenylacetonitrile or 4-Carboxybenzyl cyanide.^[1] The information is compiled from Safety Data Sheets (SDS) to ensure a high standard of accuracy and relevance for laboratory and development settings.

Hazard Identification and Classification

4-(Cyanomethyl)benzoic acid is classified as harmful and an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its hazards.

GHS Classification:

- Acute Toxicity, Oral (Category 4)^[1]
- Acute Toxicity, Dermal (Category 4)^[1]
- Acute Toxicity, Inhalation (Category 4)^[1]
- Skin Irritation (Category 2)^[1]
- Serious Eye Irritation (Category 2)

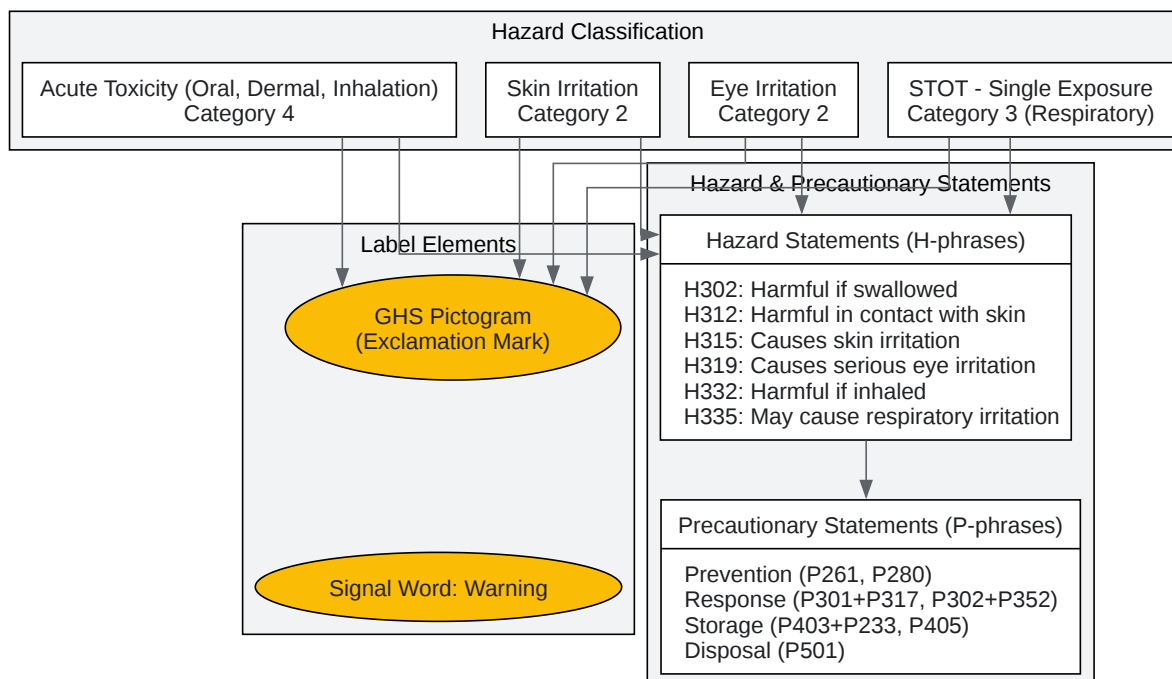
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System[1]

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[1][2]
- H335: May cause respiratory irritation.[1]

The following diagram illustrates the logical flow of hazard communication for this substance.



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Caption: GHS Hazard Communication Flowchart.

Physicochemical Data

A summary of the key physical and chemical properties of **4-(Cyanomethyl)benzoic acid** is presented below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₂	[1]
Molecular Weight	161.16 g/mol	[1][2]
Appearance	Off-white Powder Solid	[3]
Odor	No information available	[3]
CAS Number	50685-26-2	[1][2]

Note: Specific quantitative data such as melting point, boiling point, and solubility for **4-(Cyanomethyl)benzoic acid** are not consistently provided across the reviewed safety data sheets. Researchers should verify these parameters experimentally for their specific batch.

Experimental Protocols and Toxicological Information

While detailed experimental protocols are not provided in standard SDSs, the hazard classifications are based on standardized methodologies (e.g., OECD guidelines). The classifications imply the following toxicological endpoints.

Endpoint	Classification	Implied Effects
Acute Oral Toxicity	Category 4	Harmful if the substance is swallowed.
Acute Dermal Toxicity	Category 4	Harmful if the substance comes into contact with the skin.
Acute Inhalation Toxicity	Category 4	Harmful if the substance is inhaled as dust or mist.
Skin Corrosion/Irritation	Category 2	Causes reversible skin irritation upon contact.
Eye Damage/Irritation	Category 2	Causes serious, but reversible, eye irritation.
STOT-Single Exposure	Category 3	May cause irritation to the respiratory tract.

No data is available regarding germ cell mutagenicity, carcinogenicity, or reproductive toxicity.
[\[3\]](#)

Handling, Storage, and Emergency Procedures

Safe laboratory practice requires adherence to specific protocols for handling, storage, and emergencies.

Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only outdoors or in a well-ventilated area.[\[1\]](#) Ensure eyewash stations and safety showers are close to the workstation.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety goggles.[\[4\]](#)
 - Skin Protection: Wear protective gloves and clothing.[\[1\]](#)

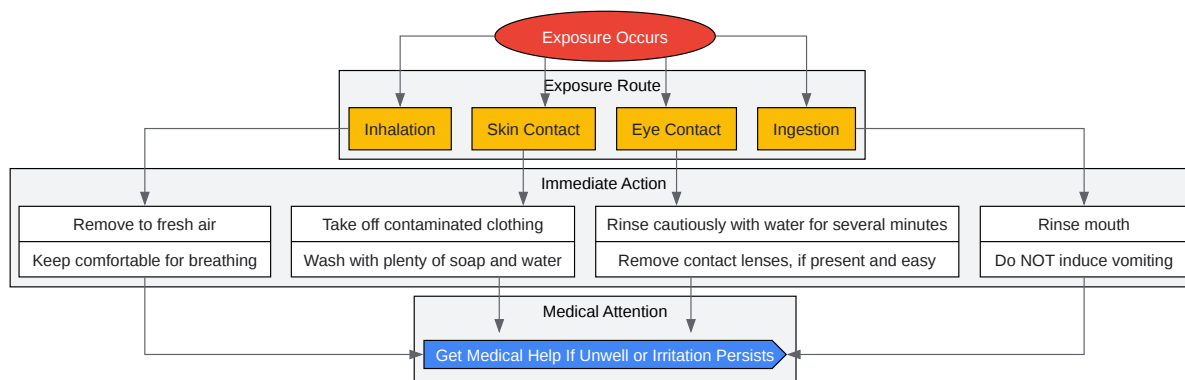
- Respiratory Protection: Avoid breathing dust.[1] Use a respirator if ventilation is inadequate.
- Hygiene Measures: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[1]

Storage

Store in a cool, well-ventilated place and keep the container tightly closed.[1] The substance should be stored locked up.[1]

First-Aid Measures

The following flowchart outlines the recommended first-aid procedures in case of exposure.



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Caption: First-Aid Decision Workflow for Exposure.

Specific first-aid guidance includes:

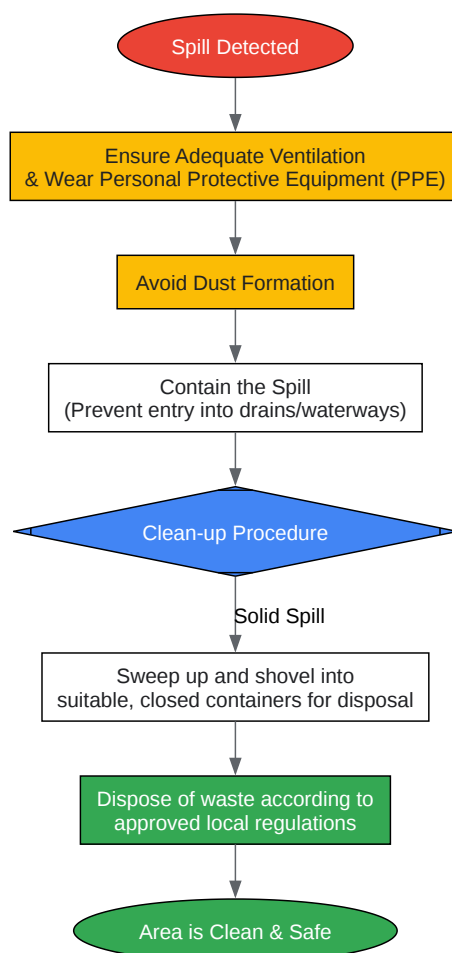
- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen.[1] Get medical help if you feel unwell.[1]
- Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.[1]
- Eye Contact: Rinse with pure water for at least 15 minutes.[1] Consult a doctor.

- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.[1]

Firefighting and Accidental Release

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[1]
- Accidental Release: For spills, avoid dust formation.[1] Personnel should wear protective equipment. Sweep up the material and place it into a suitable container for disposal.[3] Prevent the product from entering drains.

The workflow for managing an accidental release is depicted below.



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Caption: Workflow for Accidental Release Measures.

Disposal Considerations

Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.^[1] Product characteristics at the time of disposal may affect disposal options.

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet provided by your supplier before handling **4-(Cyanomethyl)benzoic acid**.

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